

What are the physicochemical properties of 2-Cyclopropylaniline?

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Compound of Interest

Compound Name: 2-Cyclopropylaniline

Cat. No.: B1360045

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An In-Depth Technical Guide to the Physicochemical Properties of **2-Cyclopropylaniline**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Cyclopropylaniline**, a versatile organic compound with applications in chemical synthesis and as a research chemical.^[1] The document details its key physical and chemical characteristics, outlines experimental methodologies for their determination, and presents a logical workflow for its synthesis.

Core Physicochemical Data

2-Cyclopropylaniline is an organic compound featuring a cyclopropyl group attached to an aniline ring.^[2] Its chemical structure imparts unique steric and electronic properties that are of interest in the development of pharmaceuticals and agrochemicals.^[2] The compound is generally a colorless to pale yellow liquid or solid and is soluble in organic solvents with moderate solubility in water.^[2]

A summary of its key physicochemical properties is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₁ N	[1][2][3][4]
Molecular Weight	133.19 g/mol	[2][4]
Boiling Point	104 °C (at 9 Torr)	[1]
Density	1.029 g/cm ³	[1]
pKa	4.15 ± 0.10 (Predicted)	[1][3]
Physical State	Solid or colorless to pale yellow liquid	[2][4]
Solubility	Soluble in organic solvents; moderately soluble in water	[2]
Storage Temperature	2-8°C	[1][5]
CAS Number	3158-73-4	[1][2][3][4]

Experimental Protocols

Detailed experimental protocols for the determination of every physicochemical property of **2-Cyclopropylaniline** are not readily available in published literature. However, standard analytical techniques for similar organic compounds, particularly anilines, can be applied.

Determination of Boiling Point

The boiling point of **2-Cyclopropylaniline** was determined to be 104 °C at a reduced pressure of 9 Torr.[1] A standard method for determining the boiling point of a liquid at reduced pressure involves the following steps:

- **Apparatus Setup:** A distillation apparatus is assembled, including a round-bottom flask, a condenser, a receiving flask, and a connection to a vacuum pump. A thermometer is placed in the distillation head to measure the vapor temperature.
- **Sample Preparation:** A sample of **2-Cyclopropylaniline** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.

- **Vacuum Application:** The system is evacuated to the desired pressure (e.g., 9 Torr) using a vacuum pump, and the pressure is monitored with a manometer.
- **Heating:** The flask is gently heated. The temperature at which the liquid boils and the vapor temperature remains constant is recorded as the boiling point at that specific pressure.

Determination of Density

The density of **2-Cyclopropylaniline** is reported as 1.029 g/cm³.^[1] Density is typically determined using a pycnometer or a digital density meter.

- **Pycnometer Method:**
 - The mass of a clean, dry pycnometer is accurately measured.
 - The pycnometer is filled with distilled water, and its mass is measured again to determine the volume of the pycnometer.
 - The pycnometer is then emptied, dried, and filled with **2-Cyclopropylaniline**.
 - The mass of the pycnometer filled with the sample is measured.
 - The density is calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of pKa

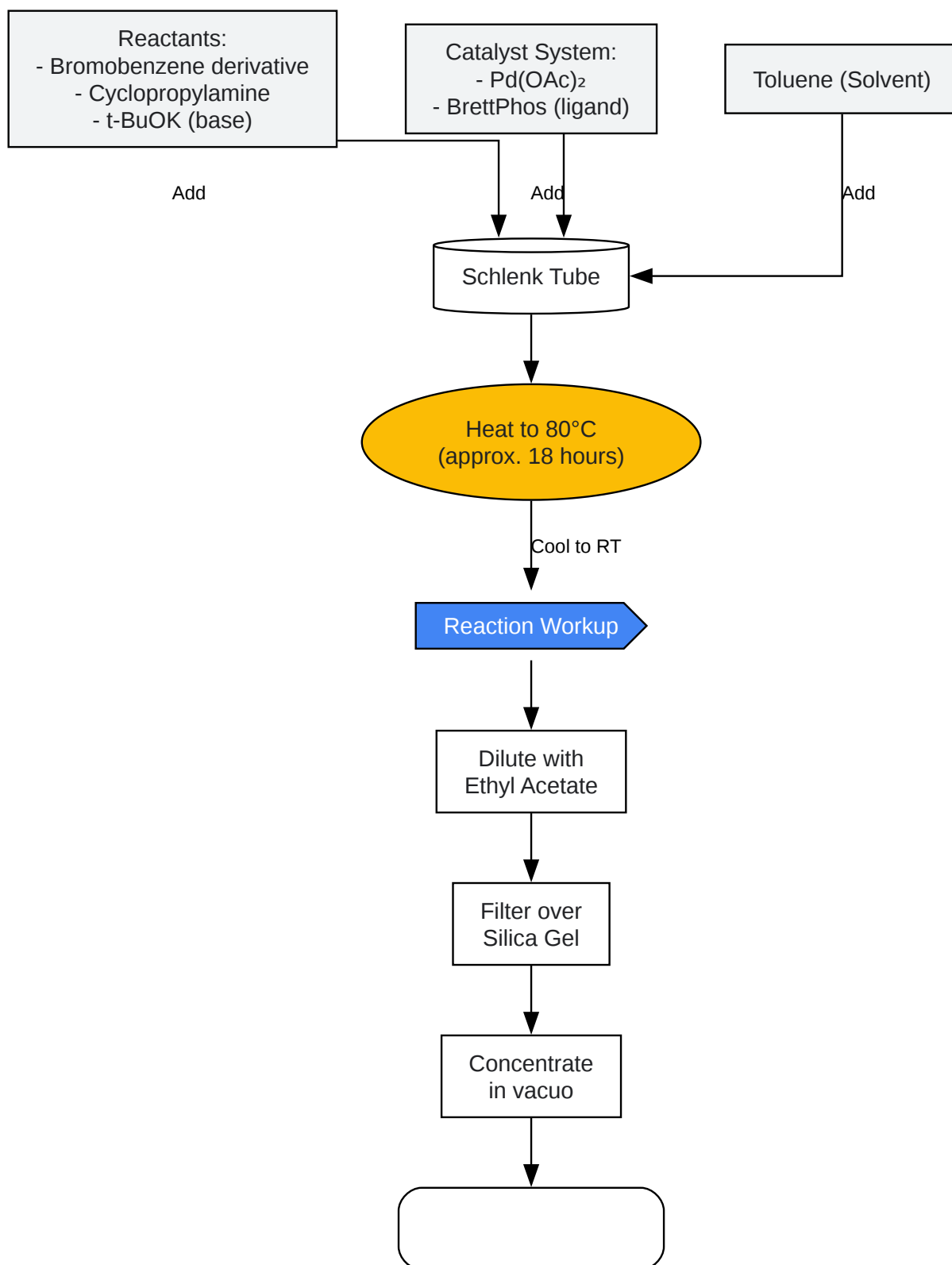
The reported pKa of 4.15 is a predicted value.^{[1][3]} Experimental determination of the pKa of an amine like **2-Cyclopropylaniline** can be performed using potentiometric titration.

- **Sample Preparation:** A known concentration of **2-Cyclopropylaniline** is dissolved in a suitable solvent, typically water or a water-alcohol mixture.
- **Titration:** The solution is titrated with a standard solution of a strong acid (e.g., HCl).
- **pH Measurement:** The pH of the solution is monitored throughout the titration using a calibrated pH meter.

- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point.

Synthesis and Experimental Workflow

The synthesis of N-cyclopropylanilines can be achieved through a Buchwald-Hartwig amination procedure.^{[6][7]} This palladium-catalyzed cross-coupling reaction is a common method for forming carbon-nitrogen bonds.

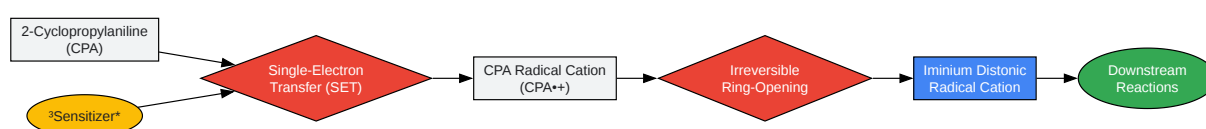


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Caption: Workflow for the synthesis of **2-Cyclopropylaniline** via Buchwald-Hartwig amination.

Role as a Probe in Oxidative Chemistry

N-cyclopropylanilines, including **2-cyclopropylaniline**, are utilized as chemical probes to study the oxidative properties of triplet-state photosensitizers.[6][8] Upon single-electron transfer (SET) oxidation, the resulting radical cation undergoes a spontaneous and irreversible ring-opening of the cyclopropyl group.[6][8] This characteristic makes it a useful tool for investigating reaction mechanisms where electron transfer is a key step.



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Caption: Mechanism of **2-Cyclopropylaniline** as an oxidative probe.

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